

An In-depth Technical Guide to the Known Isomers of Aminomethoxybenzenesulfonic Acid

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Compound of Interest

Compound Name: 3-Amino-4-methoxybenzenesulfonic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known isomers of aminomethoxybenzenesulfonic acid, a class of organic compounds with significance in various chemical and pharmaceutical research areas. This document outlines their chemical structures, physicochemical properties, synthesis methodologies, and known biological relevance.

Introduction to Aminomethoxybenzenesulfonic Acid Isomers

Aminomethoxybenzenesulfonic acid ($C_7H_9NO_4S$) is an aromatic sulfonic acid characterized by the presence of an amino ($-NH_2$), a methoxy ($-OCH_3$), and a sulfonic acid ($-SO_3H$) group attached to a benzene ring. The relative positions of these three substituents give rise to a number of positional isomers, each with unique chemical and physical properties. These isomers are valuable as intermediates in the synthesis of dyes, pharmaceuticals, and other specialty chemicals. Their distinct characteristics can influence reaction kinetics, product yields, and biological activity in drug discovery and development.

Positional Isomers of Aminomethoxybenzenesulfonic Acid

There are 18 possible positional isomers of aminomethoxybenzenesulfonic acid. The systematic naming and chemical structures of these isomers are presented below. The isomers are grouped based on the position of the amino group.

Group 1: 2-Amino Isomers

- 2-Amino-3-methoxybenzenesulfonic acid
- 2-Amino-4-methoxybenzenesulfonic acid
- 2-Amino-5-methoxybenzenesulfonic acid
- 2-Amino-6-methoxybenzenesulfonic acid

Group 2: 3-Amino Isomers

- 3-Amino-2-methoxybenzenesulfonic acid
- **3-Amino-4-methoxybenzenesulfonic acid**
- 3-Amino-5-methoxybenzenesulfonic acid

Group 3: 4-Amino Isomers

- 4-Amino-2-methoxybenzenesulfonic acid
- 4-Amino-3-methoxybenzenesulfonic acid
- 4-Amino-5-methoxybenzenesulfonic acid

The following sections will focus on the isomers for which synthesis and property data are available in the scientific literature.

Physicochemical Properties of Known Isomers

The following table summarizes the key physicochemical properties of several known isomers of aminomethoxybenzenesulfonic acid. These properties are crucial for understanding the behavior of these compounds in various chemical and biological systems.

Isomer	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)
2-Amino-5-methoxybenzene sulfonic acid	13244-33-2	C ₇ H ₉ NO ₄ S	203.22	>300
3-Amino-4-methoxybenzene sulfonic acid	98-42-0	C ₇ H ₉ NO ₄ S	203.22	305 (dec.) ^[1]
5-Amino-2-methoxybenzene sulfonic acid	6470-17-3	C ₇ H ₉ NO ₄ S	203.22	314-318
4-Amino-3-methoxybenzene sulfonic acid	6472-58-8	C ₇ H ₉ NO ₄ S	203.22	Not Available
3-Amino-5-methoxybenzene sulfonic acid	74165-74-5	C ₈ H ₉ NO ₃	167.16	180-185

Experimental Protocols for Synthesis

Detailed methodologies for the synthesis of specific isomers are critical for their application in research and development. Below are outlined synthesis protocols for selected isomers based on available literature.

Synthesis of 2-Amino-5-methoxybenzenesulfonic acid

A reported synthesis method for 2-amino-5-methoxybenzenesulfonic acid involves a multi-step process starting from phenol.^[2]

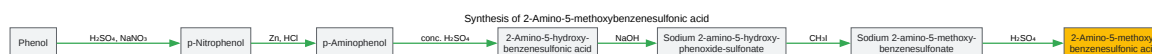
Experimental Protocol:

- Nitration of Phenol: To a 500 mL three-necked flask containing 90g of phenol and 50 mL of water, slowly add 13 mL of 70% sulfuric acid and 6g of sodium nitrate. Maintain the reaction

temperature at 13°C to yield p-nitrophenol.

- Reduction of p-Nitrophenol: The p-nitrophenol is then reduced to p-aminophenol using zinc powder and hydrochloric acid.
- Sulfonation of p-Aminophenol: To the resulting p-aminophenol, add 50-80 mL of 90% concentrated sulfuric acid dropwise (20-40 drops per minute) with continuous stirring. After the addition is complete, add 0.1-0.3g of a suitable reagent (referred to as "Aladdin reagent" in the patent) and adjust the temperature to 35-40°C and pressure to 1.2-1.5 MPa. The reaction is carried out for 1-1.5 hours to yield 2-amino-5-hydroxybenzenesulfonic acid.[2]
- Formation of Sodium Salt: The 2-amino-5-hydroxybenzenesulfonic acid is dissolved in a 15% sodium hydroxide solution and heated to 50-55°C for 20-25 minutes to form sodium 2-amino-5-hydroxyphenoxide-sulfonate.
- Methylation: To the sodium salt, add 5-10 mL of methyl iodide (CH₃I) and stir at room temperature for 30-40 minutes to obtain sodium 2-amino-5-methoxybenzenesulfonate.
- Acidification: The resulting sodium salt is heated to 105-115°C, and 40-80 mL of 65% sulfuric acid is slowly added. The reaction is maintained for 50-70 minutes.
- Isolation: The reaction mixture is cooled in an ice bath to 5-7°C to crystallize the product, which is then isolated by filtration and drying to yield 2-amino-5-methoxybenzenesulfonic acid.[2]

Synthesis Workflow for 2-Amino-5-methoxybenzenesulfonic acid



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A flowchart illustrating the multi-step synthesis of 2-Amino-5-methoxybenzenesulfonic acid.

Biological Activity and Drug Development Applications

While comprehensive biological data for all isomers of aminomethoxybenzenesulfonic acid is not readily available, their structural motifs are present in various biologically active molecules and pharmaceutical agents. They are often used as key intermediates in the synthesis of drugs.

For instance, derivatives of these isomers are important in the synthesis of antipsychotic drugs. Specifically, 2-methoxy-4-amino-5-ethylsulfonylbenzoic acid, a derivative of the 4-amino-2-methoxy isomer, is a crucial intermediate in the production of amisulpride, a medication used to treat schizophrenia.^{[3][4]}

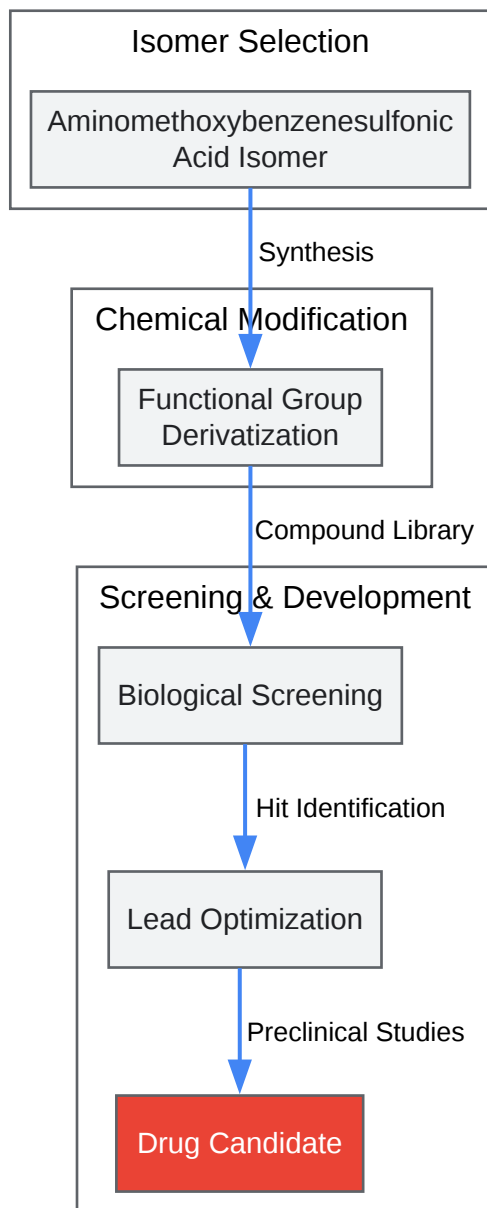
The general synthetic utility of these isomers in creating more complex molecules with potential therapeutic applications is an active area of research. The amino and sulfonic acid groups provide reactive handles for further chemical modifications, allowing for the generation of libraries of compounds for drug screening.

Logical Relationships in Synthesis and Application

The isomers of aminomethoxybenzenesulfonic acid serve as foundational building blocks in medicinal chemistry. The strategic placement of the functional groups on the benzene ring dictates the subsequent synthetic transformations and ultimately the biological properties of the final products.

Logical Workflow: From Isomer to Drug Candidate

General Workflow from Isomer to Drug Candidate



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A diagram showing the logical progression from selecting an isomer to developing a drug candidate.

Conclusion

The isomers of aminomethoxybenzenesulfonic acid represent a versatile class of chemical compounds with significant potential in synthetic chemistry and drug discovery. This guide has provided an overview of their structures, known properties, and synthesis. Further research into the biological activities of the lesser-known isomers could unveil new therapeutic applications. The detailed experimental protocols and structured data presented herein aim to support researchers and scientists in their ongoing and future work with these valuable chemical entities.

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